

Application Notes and Protocols: N-Cyclohexylpropanamide as a Chromatographic Standard

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Compound of Interest

Compound Name: *N-Cyclohexylpropanamide*

Cat. No.: B072063

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Introduction

N-Cyclohexylpropanamide is a stable, non-polar compound suitable for use as an internal standard in various chromatographic techniques, including High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC). Its chemical properties ensure good retention and peak shape on common stationary phases. This document provides detailed protocols and application notes for its use as a chromatographic standard for researchers, scientists, and drug development professionals.

Physicochemical Properties of N-Cyclohexylpropanamide

A thorough understanding of the physicochemical properties of a standard is crucial for its effective application in chromatography.

Property	Value	Source
Molecular Formula	C9H17NO	[1] [2]
Molecular Weight	155.24 g/mol	[1]
CAS Number	1126-56-3	[1] [2]
IUPAC Name	N-cyclohexylpropanamide	[1]
Kovats Retention Index (Standard non-polar)	1378	[1]

Experimental Protocols

1. Preparation of **N-Cyclohexylpropanamide** Standard Stock Solution

This protocol outlines the preparation of a primary stock solution of **N-Cyclohexylpropanamide**, which can be further diluted to create working standards and calibration curve points.

Materials:

- **N-Cyclohexylpropanamide** (purity \geq 98%)
- Methanol (HPLC or GC grade)
- Analytical balance
- Volumetric flasks (10 mL, 100 mL)
- Pipettes

Procedure:

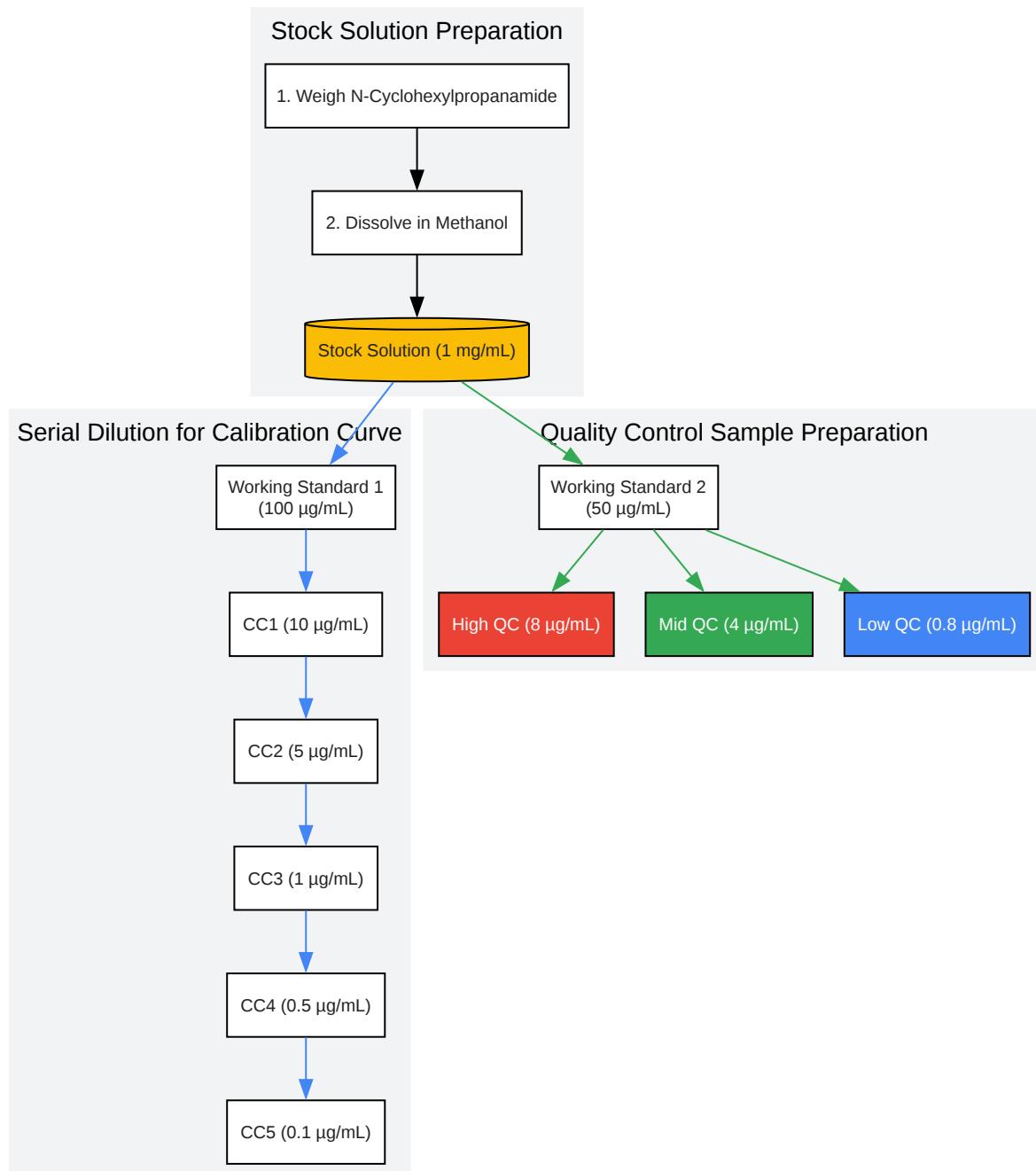
- Accurately weigh approximately 10 mg of **N-Cyclohexylpropanamide** into a clean, dry 10 mL volumetric flask.
- Record the exact weight.

- Add approximately 5 mL of methanol to the flask and sonicate for 5 minutes or until the solid is completely dissolved.
- Allow the solution to return to room temperature.
- Add methanol to the flask up to the 10 mL mark.
- Stopper the flask and invert it several times to ensure homogeneity. This is the Stock Solution (1 mg/mL).
- For long-term storage, transfer the solution to an amber glass vial and store at 2-8 °C.

2. Preparation of Calibration Standards and Quality Control (QC) Samples

This workflow describes the serial dilution of the stock solution to prepare calibration curve (CC) standards and quality control (QC) samples.

Workflow for Preparation of Calibration and QC Standards

[Click to download full resolution via product page](#)**Caption:** Preparation of standards and QC samples.

Application in High-Performance Liquid Chromatography (HPLC)

N-Cyclohexylpropanamide is an ideal internal standard (IS) for the quantification of non-polar to moderately polar analytes in various matrices. Its stability and lack of ionizable groups make it suitable for a wide range of HPLC conditions.

Hypothetical HPLC Method for Analyte Quantification using **N-Cyclohexylpropanamide** as IS

This method is a general guideline and should be optimized for the specific analyte and matrix.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient	0-1 min: 30% B 1-5 min: 30-90% B 5-7 min: 90% B 7-8 min: 90-30% B 8-10 min: 30% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detector	UV-Vis at 210 nm

Hypothetical Performance Data

Parameter	Analyte X	N-Cyclohexylpropanamide (IS)
Retention Time (min)	4.2	5.8
Linearity (r^2)	> 0.995	N/A
Limit of Detection (LOD)	0.05 µg/mL	N/A
Limit of Quantification (LOQ)	0.15 µg/mL	N/A

Application in Gas Chromatography (GC)

Due to its volatility and thermal stability, **N-Cyclohexylpropanamide** is also well-suited as an internal standard for GC analysis. The NIST Chemistry WebBook provides a Kovats retention index of 1378 on a standard non-polar column (SE-30), which can be used as a reference point for method development.[3]

Hypothetical GC-FID Method for Analyte Quantification using **N-Cyclohexylpropanamide** as IS

Parameter	Condition
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at 1.2 mL/min (constant flow)
Inlet Temperature	250 °C
Injection Volume	1 µL (Splitless)
Oven Program	Initial: 80 °C (hold 1 min) Ramp: 15 °C/min to 280 °C (hold 5 min)
Detector	Flame Ionization Detector (FID)
Detector Temperature	300 °C

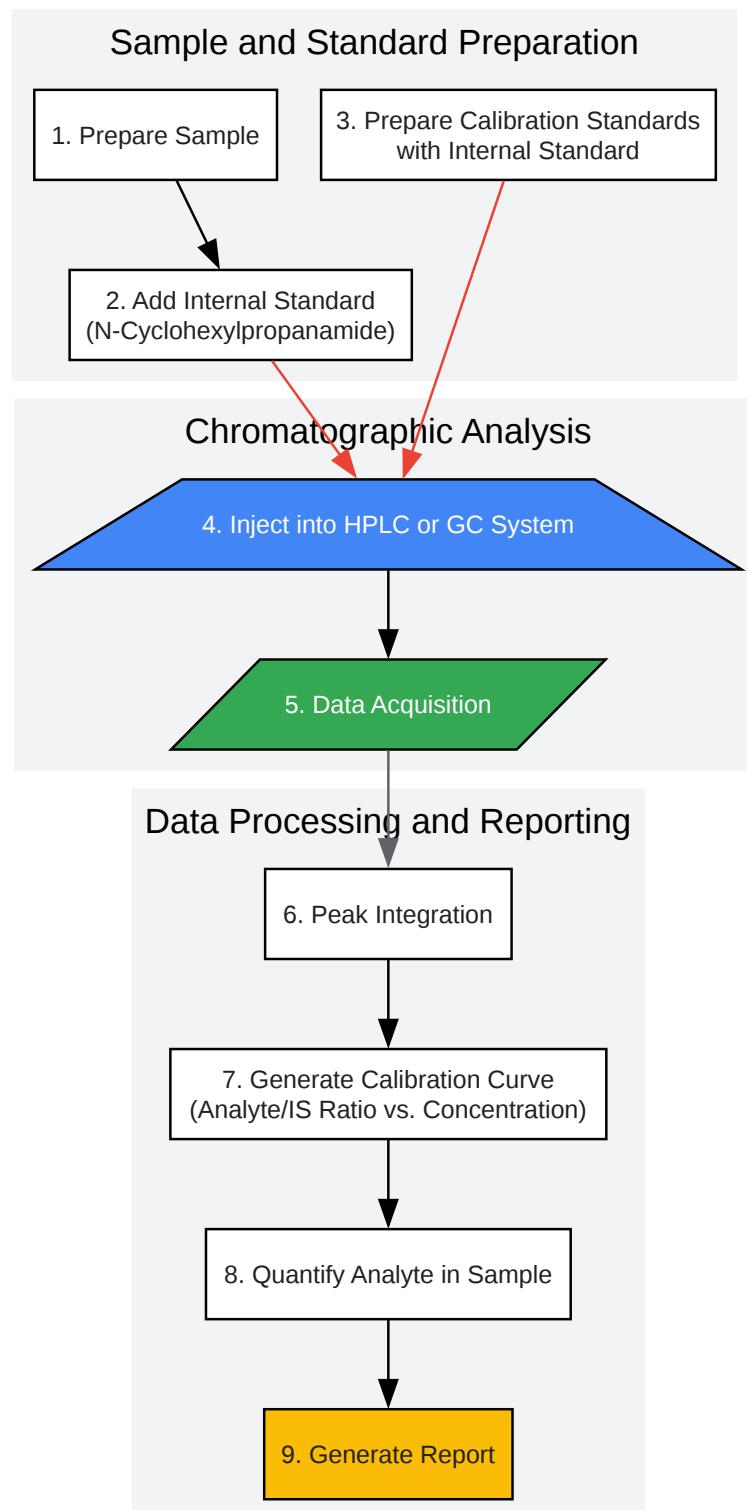
Hypothetical Performance Data

Parameter	Analyte Y	N-Cyclohexylpropanamide (IS)
Retention Time (min)	8.5	10.2
Linearity (r^2)	> 0.998	N/A
Limit of Detection (LOD)	0.1 µg/mL	N/A
Limit of Quantification (LOQ)	0.3 µg/mL	N/A

General Chromatographic Analysis Workflow

The following diagram illustrates a typical workflow for chromatographic analysis using an internal standard.

General Chromatographic Analysis Workflow

[Click to download full resolution via product page](#)**Caption:** Workflow for analysis with an internal standard.

Conclusion

N-Cyclohexylpropanamide serves as a reliable and versatile internal standard for both HPLC and GC applications. Its chemical stability and chromatographic behavior make it a valuable tool for achieving accurate and precise quantification in complex matrices. The provided protocols and methods offer a solid foundation for the integration of **N-Cyclohexylpropanamide** into analytical workflows within research and drug development settings.

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